

Proper Disposal of PaPE-1: A Safety and Operations Guide

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Compound of Interest

Compound Name: PaPE-1

Cat. No.: B1193268

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This document provides essential safety and logistical information for the proper disposal of **PaPE-1**, a Pathway Preferential Estrogen. The following procedures are intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment and compliance with hazardous waste regulations.

Chemical and Physical Properties of PaPE-1

A comprehensive understanding of the chemical and physical properties of **PaPE-1** is fundamental for safe handling and disposal.

Property	Value
Chemical Name	(S)-5-(4-Hydroxy-3,5-dimethyl-phenyl)-indan-1-ol
Synonyms	PaPE-1
CAS Number	2107327-36-4
Molecular Formula	C ₁₇ H ₁₈ O ₂
Molecular Weight	254.32 g/mol
Appearance	White to beige powder
Solubility	DMSO: 25 mg/mL
Storage Temperature	2-8°C

Hazard Identification and Personal Protective Equipment (PPE)

PaPE-1 is classified with the following hazards:

- Skin Irritation[1]
- Serious Eye Irritation[1]
- May cause respiratory irritation[1]

To mitigate risks, the following Personal Protective Equipment (PPE) must be worn when handling **PaPE-1**:

- Eye/Face Protection: Safety glasses with side-shields or goggles.[1]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[2][3]
- Respiratory Protection: Use only in a well-ventilated area.[1]

Experimental Protocol for Proper Disposal

Adherence to the following step-by-step disposal protocol is crucial for laboratory safety and regulatory compliance.

1. Consult Local Regulations: Before initiating any disposal procedures, consult your institution's Environmental Health and Safety (EHS) office to ensure compliance with all applicable local, state, and federal regulations.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect un-contaminated solid **PaPE-1** in a clearly labeled, sealed container designated for chemical waste.[2]
- Contaminated Materials:

- Any materials contaminated with **PaPE-1**, such as pipette tips, gloves, and weighing papers, should be placed in a separate, sealed, and clearly labeled hazardous waste container.[\[2\]](#)
- Solutions:
 - Solutions containing **PaPE-1** should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.[\[2\]](#)
 - Do not mix with other incompatible waste streams.[\[2\]](#)

3. Labeling:

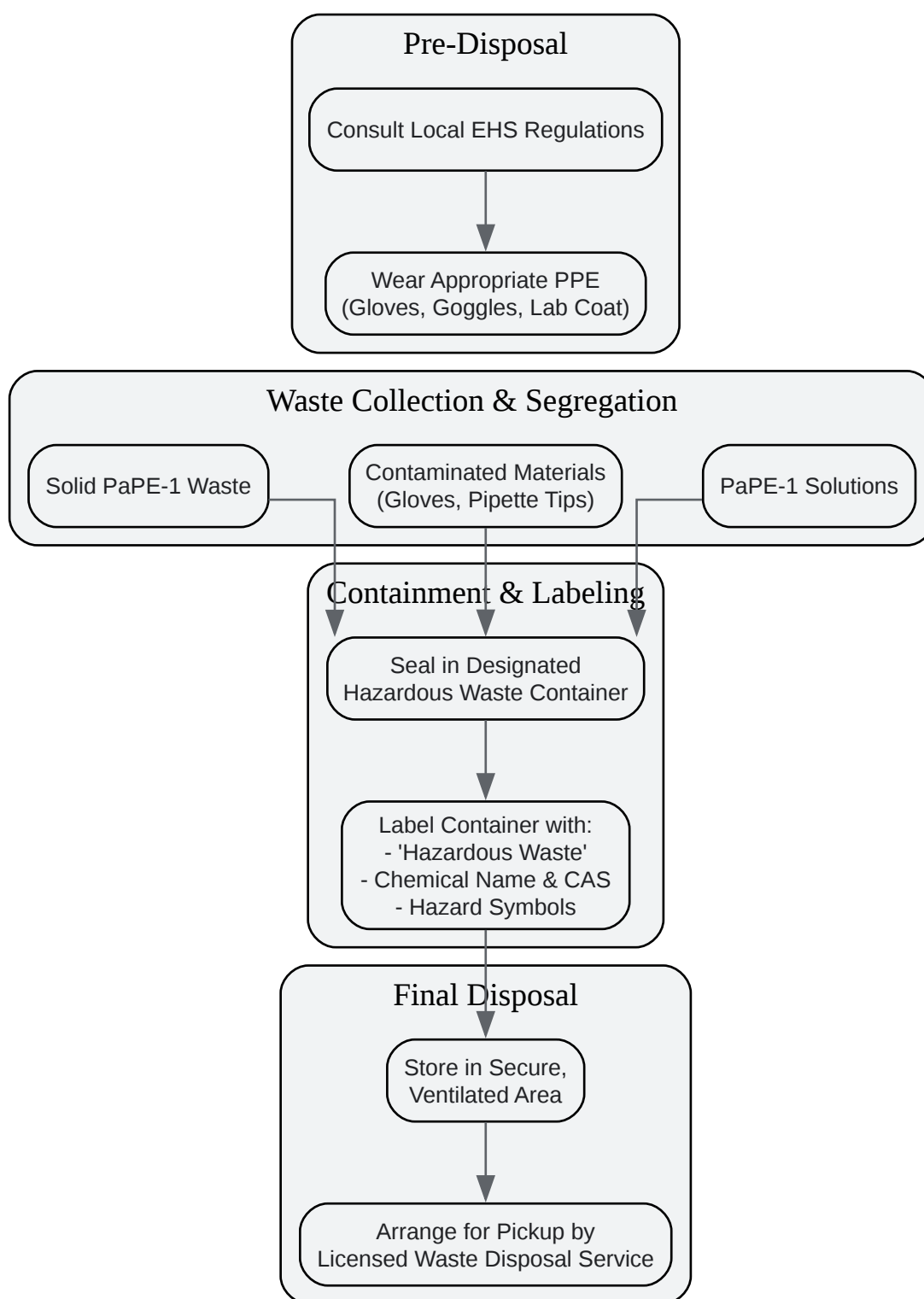
All waste containers must be clearly and accurately labeled with:

- The words "Hazardous Waste"[\[2\]](#)
- The full chemical name: "(S)-5-(4-Hydroxy-3,5-dimethyl-phenyl)-indan-1-ol"
- The CAS number: "2107327-36-4"
- Associated hazards (e.g., Skin Irritant, Eye Irritant, Respiratory Irritant)[\[1\]](#)

4. Storage:

Store hazardous waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, until they are collected by a licensed hazardous waste disposal company.[\[2\]](#)

Disposal Workflow



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Caption: Logical workflow for the proper disposal of **PaPE-1**.

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